Technical Guide: 4-Cyanophenyl Piperidine-1-carboxylate Scaffolds

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Compound of Interest

Compound Name:	*4-Cyanophenyl piperidine-1-carboxylate*
CAS No.:	*713098-37-4*
Cat. No.:	*B2801541*

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Part 1: Chemical Identity & Structural Classification

The term "**4-Cyanophenyl piperidine-1-carboxylate**" refers to a specific chemical architecture where a piperidine ring is linked via a carbamate bridge to a 4-cyanophenol leaving group.

Critical Distinction: Researchers must distinguish between the Active Carbamate (Type A) and the Protected Building Block (Type B). These are chemically distinct entities with different CAS numbers and applications.

Type A: The Active Carbamate (Reactive Warhead)

This is the functional electrophile used in covalent inhibition and organic synthesis.

- Chemical Name: **4-Cyanophenyl piperidine-1-carboxylate**[1][2][3][4][5][6][7]
- CAS Number:713098-37-4[6]
- Molecular Formula:

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- Molecular Weight: 230.26 g/mol [6]
- Role: Covalent modifier of Serine Hydrolases (MAGL); Activated intermediate for urea synthesis.

Type B: The Protected Building Block

This is a piperidine ring substituted with a cyanophenyl group, protected by a Boc group. It is not an active ester.

- Chemical Name:tert-Butyl 4-(4-cyanophenyl)piperidine-1-carboxylate[3][5]
- CAS Number:162997-33-3[5][8]
- Molecular Formula:

  [1]
- Role: Intermediate for synthesizing 4-aryl piperidine drugs.

Summary Table of Key Derivatives

Derivative Class	Substituent	CAS Number	Application Context
Core Scaffold	Unsubstituted Piperidine	713098-37-4	General serine hydrolase probe; Urea precursor.
4-Aryl Analog	4-(4-Cyanophenyl)-piperidine (Boc)	162997-33-3	Building block for receptor antagonists.
Chiral Derivative	(S)-2-(4-Cyanophenyl) (Boc)	2307785-10-8	Chiral synthesis of piperidine alkaloids.
Mechanistic Analog	4-Nitrophenyl piperidine-1-carboxylate	123387-72-4	JZL184 precursor; Higher reactivity bioisostere.

Part 2: Mechanism of Action & Utility

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Covalent Inhibition of MAGL

The 4-cyanophenyl carbamate moiety is a "tunable" electrophile. Unlike the highly reactive 4-nitrophenyl carbamates (found in the MAGL inhibitor JZL184), the 4-cyanophenyl group offers a balance between stability in plasma and reactivity toward the catalytic serine residue of enzymes.

Mechanism:

- Recognition: The piperidine ring (often substituted in complex drugs) binds to the substrate pocket of the enzyme (e.g., Monoacylglycerol Lipase).
- Nucleophilic Attack: The catalytic Serine-122 (in MAGL) attacks the carbonyl carbon of the carbamate.[9]
- Leaving Group Release: The tetrahedral intermediate collapses, expelling 4-cyanophenol (pKa ~7.8–8.0).
- Irreversible Inactivation: The enzyme is carbamoylated, preventing substrate (2-arachidonoylglycerol) hydrolysis.

Synthetic Utility: The "Stored Isocyanate"

In organic synthesis, CAS 713098-37-4 acts as a stable substitute for volatile or toxic isocyanates. It reacts with primary or secondary amines to form unsymmetrical ureas, releasing 4-cyanophenol as a byproduct.

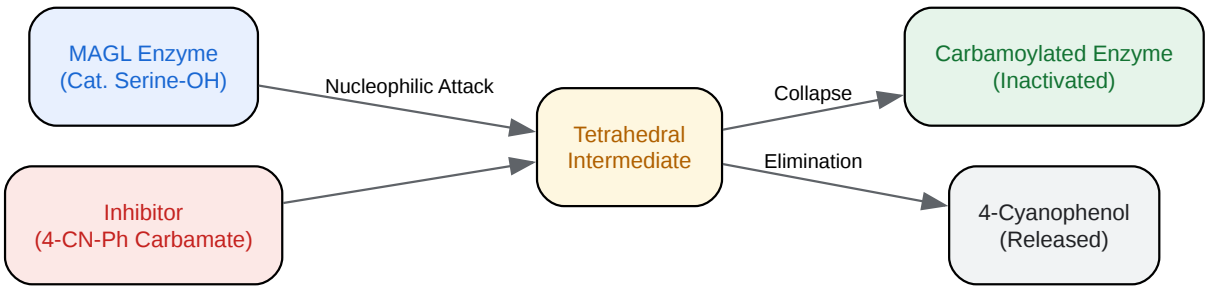

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Figure 1: Mechanism of covalent inactivation of Serine Hydrolases by 4-cyanophenyl carbamates.

Part 3: Experimental Protocols

Protocol 1: Synthesis of 4-Cyanophenyl Piperidine-1-carboxylate (CAS 713098-37-4)

Rationale: Direct acylation of piperidine using an activated carbonate ensures high yield and avoids the use of phosgene gas.

Reagents:

- Piperidine (1.0 equiv)[10][11]
- 4-Cyanophenyl chloroformate (1.1 equiv) OR Bis(4-cyanophenyl) carbonate
- Triethylamine (Et3N) or Diisopropylethylamine (DIPEA) (1.5 equiv)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with 4-cyanophenyl chloroformate (1.1 equiv) and anhydrous DCM (0.2 M concentration) under Nitrogen atmosphere. Cool to 0°C.
- Addition: Mix Piperidine (1.0 equiv) with Et3N (1.5 equiv) in a separate vial. Add this solution dropwise to the reaction flask over 15 minutes. Control exotherm to <5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 3:1) or LC-MS. The product is less polar than the amine.
- Workup: Quench with saturated aqueous NaHCO3. Extract with DCM (3x). Wash combined organics with 1M HCl (to remove unreacted amine) followed by Brine.
- Purification: Dry over Na2SO4, filter, and concentrate. Recrystallize from Et2O/Hexanes or purify via flash chromatography (SiO2, 0-30% EtOAc in Hexanes).

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Self-Validation Check:

- 1H NMR (CDCl3): Look for piperidine multiplets (1.6 ppm, 3.5 ppm) and the characteristic AA'BB' aromatic system of the 4-cyanophenyl group (~7.2 ppm and ~7.7 ppm).
- IR Spectroscopy: Strong Carbonyl stretch at ~1720–1740 cm^{-1} (Carbamate) and Nitrile stretch at ~2230 cm^{-1}.

Protocol 2: Activity-Based Protein Profiling (ABPP) for Selectivity

Rationale: To verify if the derivative selectively targets MAGL or off-targets other serine hydrolases (like FAAH).

- Proteome Preparation: Homogenize mouse brain tissue or cell lysates in PBS. Adjust protein concentration to 1 mg/mL.
- Incubation: Treat proteome (50 µL) with the 4-cyanophenyl derivative (1 nM – 10 µM) for 30 min at 37°C. Include a DMSO control.
- Probe Labeling: Add a broad-spectrum serine hydrolase probe (e.g., FP-Rhodamine or TAMRA-FP) at 1 µM. Incubate for 20 min.
- Analysis: Quench with SDS-loading buffer, boil, and resolve on SDS-PAGE. Scan for fluorescence.
- Result Interpretation: Disappearance of the MAGL band (~33 kDa) indicates covalent occupancy. Retention of the FAAH band (~63 kDa) indicates selectivity.

Part 4: Synthesis Workflow Visualization

The following diagram illustrates the modular synthesis of these derivatives, highlighting the divergence between creating the "Active Carbamate" vs. the "Functionalized Scaffold."

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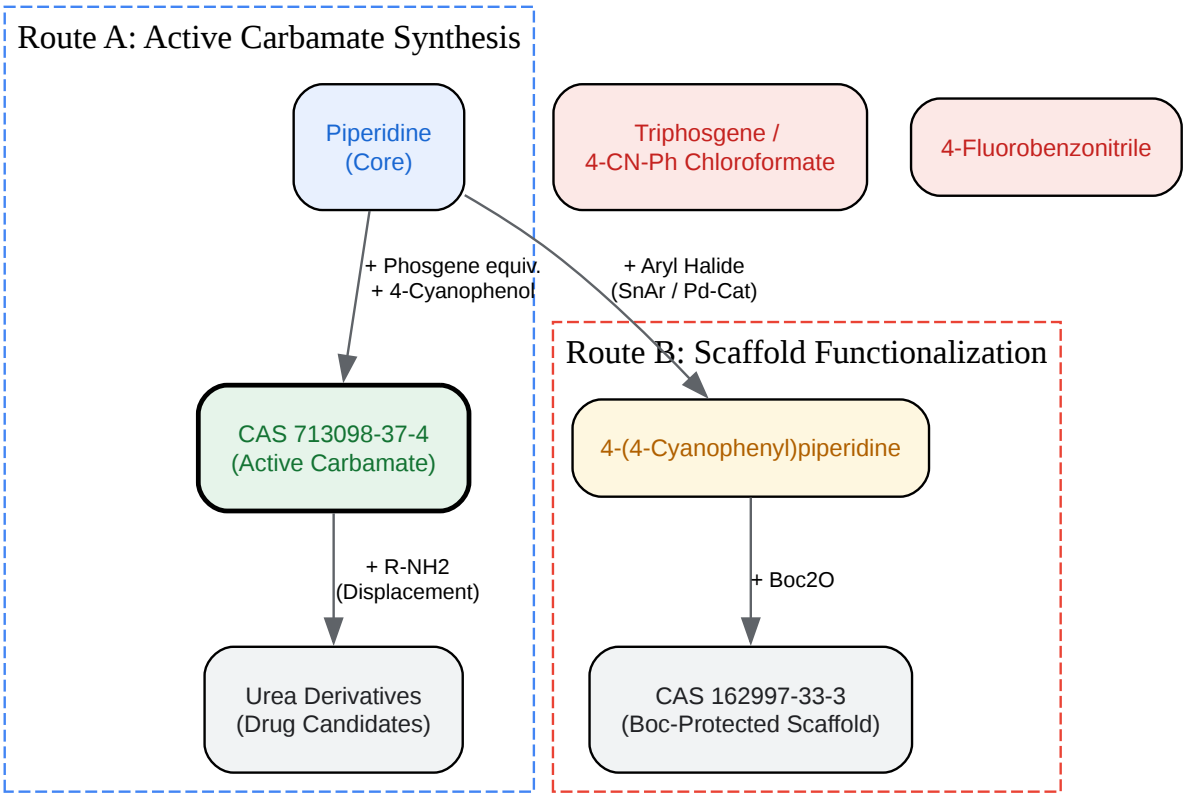

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Figure 2: Divergent synthetic pathways for Active Carbamates vs. Piperidine Scaffolds.

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